

# Calceolarioside B working solution preparation stability

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## Compound Focus: Calceolarioside B

CAS No.: 105471-98-5

Cat. No.: S628172

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## Working Solution Preparation & Stability

The following table summarizes the critical quantitative data for preparing **calceolarioside B** stock and working solutions, based on its physicochemical properties [1].

Parameter	Details & Values
Molecular Weight	478.45 g/mol [1]
CAS Number	105471-98-5 [1]
Purity	≥98% [1]
Appearance	White to light yellow solid powder [1]
Solubility in DMSO	~250 mg/mL (~522.52 mM) [1]
Stock Solution Storage	-80°C: 6 months; -20°C: 1 month [1]
Shipping Condition	Stable at room temperature for a few days during transit; requires protection from light [1]

## Recommended Formulations for In Vivo Studies

For *in vivo* studies, here are three recommended formulations. Co-solvents should be added sequentially from left to right [1].

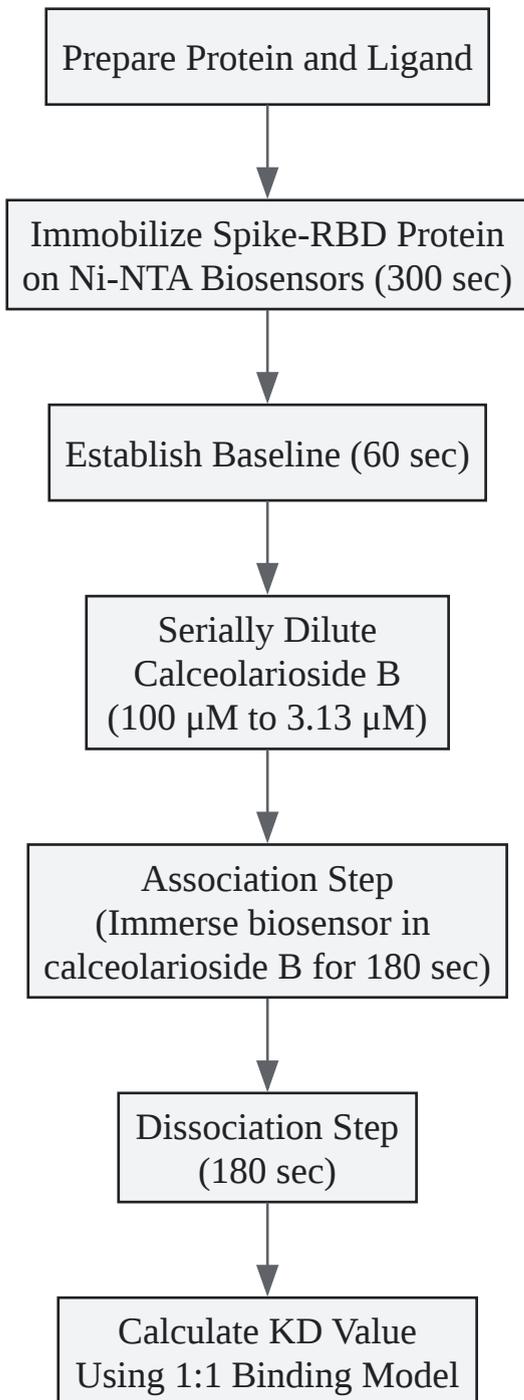
Formulation	Composition	Preparation Example (for 1 mL solution)
<b>Formulation 1</b>	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline [1]	1. Add 100 $\mu$ L of 20.8 mg/mL DMSO stock to 400 $\mu$ L PEG300 and mix. 2. Add 50 $\mu$ L Tween-80 and mix. 3. Add 450 $\mu$ L saline to final volume.    <b>Formulation 2</b>
	10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline) [1]	Add 100 $\mu$ L of 20.8 mg/mL DMSO stock to 900 $\mu$ L of 20% SBE- $\beta$ -CD in saline and mix.    <b>Formulation 3</b>
	10% DMSO + 90% Corn Oil [1]	Add 100 $\mu$ L of 20.8 mg/mL DMSO stock to 900 $\mu$ L of corn oil and mix.

## Key Experimental Protocols

Here are detailed methodologies for two major assays citing the use of **calceolarioside B**, which you can adapt for your research.

### Biolayer Interferometry (BLI) Assay for Binding Affinity

This protocol measures the direct binding affinity between **calceolarioside B** and the SARS-CoV-2 Omicron BA.2 Spike-RBD protein [2].



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#### Key Steps:

- **Protein Preparation:** The SARS-CoV-2 Omicron BA.2 Spike-RBD protein (with His Tag) was diluted to 40 μg/mL in PBS [2].
- **Ligand Dilution:** **Calceolarioside B** was serially diluted in PBS, starting from 100 μM down to 3.13 μM [2].

- **Binding Measurement:** The association and dissociation steps were monitored for 180 seconds each. The dissociation constant ( $K_D$ ) was calculated using the system's data analysis software with a 1:1 binding model [2].

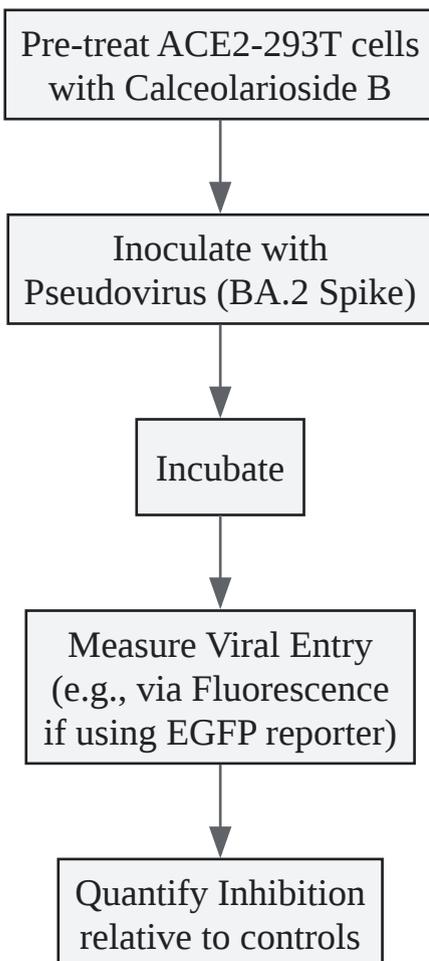
## Pseudovirus Entry Assay

This cell-based assay evaluates the functional inhibitory effect of **calceolarioside B** on viral entry [2].

### Key Reagents and Cell Lines:

- **Test Compound: Calceolarioside B.**
- **Cells:** Human Embryonic Kidney (HEK-293T) cell lines stably expressing the ACE2 receptor. These are constructed via lentiviral transfection of plasmids (e.g., ACE2-EGFP or ACE2-mcherry) [2].
- **Virus:** Pseudovirus particles bearing the SARS-CoV-2 Omicron BA.2 variant spike protein.

### Workflow:



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The core of this assay is to pre-treat the ACE2-expressing cells with **calceolarioside B** before and during infection with the pseudovirus. The inhibition of viral entry is then quantified by measuring the reporter signal (e.g., EGFP fluorescence) compared to untreated controls [2].

## Frequently Asked Questions (FAQs)

**Q1: What is the maximum concentration of the stock solution I can prepare?** Based on solubility data, you can prepare a stock solution of approximately **250 mg/mL (522.52 mM) in DMSO** [1]. For working solutions in biological assays, further dilution in aqueous buffers is necessary.

**Q2: How should I store calceolarioside B, and what is its shelf life?**

- **Powder:** Store desiccated at **-20°C**. Under these conditions, it is stable for at least 3 years [1].
- **Stock Solution in DMSO:** For long-term storage, aliquot and store at **-80°C** (stable for 6 months) or **-20°C** (stable for 1 month) [1]. Avoid repeated freeze-thaw cycles.
- **Note:** The compound requires **protection from light** during both storage and transportation [1].

**Q3: My working solution precipitates in aqueous buffer. How can I resolve this?** Precipitation can occur when a highly concentrated DMSO stock is introduced to an aqueous buffer. To mitigate this:

- Ensure you are preparing the working solution **freshly** on the day of use.
- When using the formulations for *in vivo* studies, strictly follow the sequence of **adding co-solvents one by one** as directed, with thorough mixing at each step [1].
- You can also try warming the tube slightly (at 37°C) and briefly shaking it in an ultrasonic bath to improve solubility [3].

**Q4: What are the known biological targets of calceolarioside B? Calceolarioside B** is a multi-target compound. Key biological activities include:

- **SARS-CoV-2 Inhibition:** Binds with high affinity to the Omicron BA.2 Spike protein and inhibits its entry into host cells by blocking the ACE2 receptor interaction [2].
- **Immunomodulation:** Reduces the expression of pro-inflammatory cytokines like **IL-6** and promotes macrophage switching from the M1 to the M2 phenotype [2].
- **Enzyme Inhibition:** Acts as an inhibitor of rat lens aldose reductase (RLAR) with an  $IC_{50}$  of 23.99  $\mu$ M [1].
- **Antioxidant Activity:** Effectively inhibits DPPH free radicals with an  $IC_{50}$  of 94.60  $\mu$ M [1].

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## References

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